

Alcloxa as a hybrid chemical entity

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Compound of Interest

Compound Name: **Alcloxa**

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An In-depth Technical Guide on **Alcloxa** as a Hybrid Chemical Entity

For Researchers, Scientists, and Drug Development Professionals

Abstract

Alcloxa, or aluminum chlorhydroxy allantoinate, is a complex hybrid chemical entity synthesized from the reaction of allantoin and aluminum chlorohydrate.^[1] This whitepaper provides a comprehensive technical overview of **Alcloxa**, detailing its chemical properties, synthesis, and dual-mechanism of action. It consolidates quantitative data on its efficacy and toxicity into structured tables and outlines key experimental protocols. The synergistic action of its two main components—the astringent and antimicrobial properties of the aluminum moiety and the soothing, keratolytic, and healing properties of the allantoin moiety—makes **Alcloxa** a versatile ingredient in dermatological and cosmetic formulations.^{[2][3][4]} This document serves as a resource for researchers, scientists, and professionals involved in drug development and formulation.

Introduction

The development of topical dermatological agents has often focused on combining active ingredients to achieve multiple therapeutic effects. **Alcloxa** represents a more integrated approach, where two functional components, allantoin and an aluminum salt, are combined into a single chemical entity.^[2] Allantoin has a long history in skin treatment for its healing, moisturizing, and anti-irritant properties.^[2] Aluminum compounds, particularly aluminum chlorohydrate, are well-established for their astringent and antiperspirant effects.^{[2][4]}

The synthesis of **Alcloxa** was driven by the goal of creating a compound that delivers the benefits of both precursors while mitigating the potential for skin irritation sometimes associated with acidic aluminum salts.^{[1][2]} The resulting molecule, aluminum chlorhydroxy allantoinate, is a nearly neutral and better-tolerated compound that provides a synergistic combination of astringency, mild antimicrobial action, skin protection, and promotion of cell regeneration.^{[1][2][5]} This unique profile makes it a subject of interest for formulations targeting conditions such as acne, minor skin irritations, and hyperhidrosis.^{[3][5][6]}

Chemical and Physical Properties

Alcloxa is a heterocyclic organic compound.^[7] It is chemically designated as Aluminum, Chloro[(2,5-Dioxo-4-Imidazolidinyl) Ureato] Tetrahydroxydi-.^{[2][6]}

Table 1: Chemical Identifiers for Alcloxa

Identifier	Value
Chemical Name	Aluminum Chlorhydroxy Allantoinate ^{[2][8]}
INCI Name	ALCLOXA ^[9]
CAS Number	1317-25-5 ^[2]
EINECS Number	215-262-3 ^[2]
Empirical Formula	C ₄ H ₉ Al ₂ ClN ₄ O ₇ ^[1]
Synonyms	Alcloxum, Allantolox, Chloro[(2,5-dioxo-4-imidazolidinyl)ureato]tetrahydroxydialuminum ^[8]

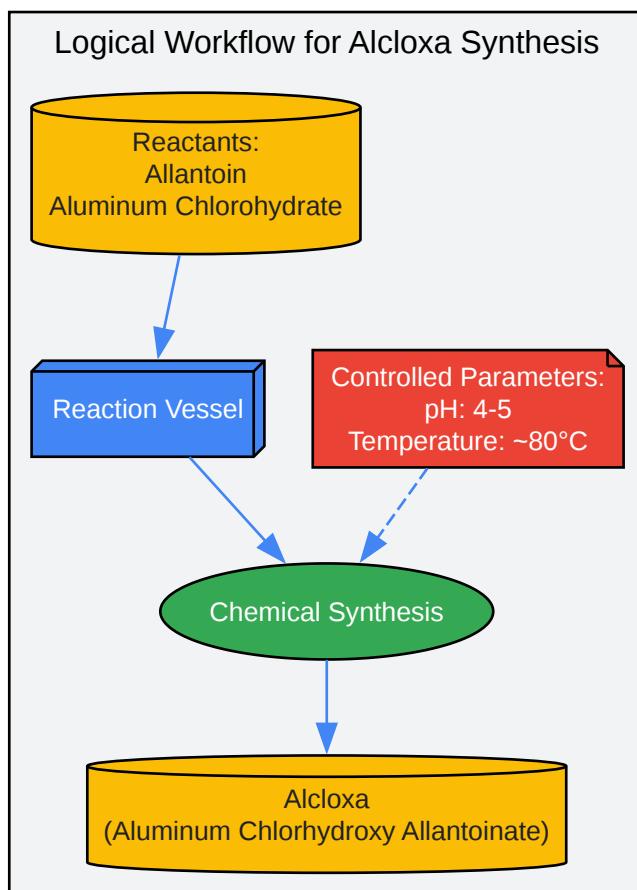
Table 2: Physical and Chemical Properties of Alcloxa

Property	Value
Molecular Weight	314.56 g/mol [2]
Appearance	Fine, white, odorless powder [2]
Solubility	Soluble in water, slightly soluble in alcohols [5]
pH (1% water solution)	4.0 – 5.0 [2]
Stability	Stable in the pH range of 3-8 and to process heating up to 80°C [5]
Molar Ratio (Al/Cl/Allantoin)	2/1/1 [2]

Synthesis and Manufacturing

Alcloxa is synthesized through the chemical reaction of allantoin with aluminum chlorohydrate, typically in a 1:1 molar ratio.[\[1\]](#)[\[2\]](#) The process yields a soluble salt that combines the properties of both reactants.[\[1\]](#) Another described synthetic route involves the reaction between allantoin and aluminum hydroxide.[\[6\]](#)

Key parameters for the synthesis involving aluminum chlorohydrate include maintaining a controlled pH, generally between 4 and 5, and a temperature of approximately 80°C.[\[1\]](#) These controlled conditions are crucial for optimizing the reaction and ensuring the formation of the desired hybrid entity.[\[1\]](#)



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Workflow for the synthesis of Alcloxa.

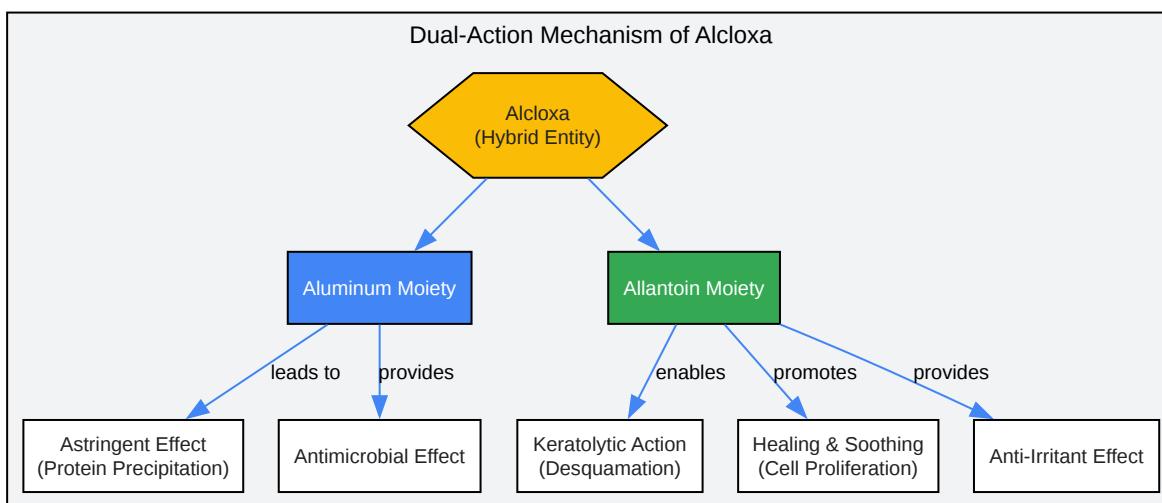
Mechanism of Action

The therapeutic and cosmetic effects of **Alcloxa** are a direct result of its hybrid nature, with each component of the molecule contributing to its overall activity.[2]

The Hybrid Functionality

- Aluminum Moiety: The aluminum component is responsible for the astringent and mild antimicrobial effects.[2][5] As an astringent, it causes the contraction of skin cells and tissues, which can help reduce oiliness and the appearance of pores.[3][6] Its antimicrobial action, particularly against Gram-positive bacteria, is attributed to creating an environment less conducive to bacterial growth and a direct antimicrobial effect of the aluminum salt.[1][2]

- Allantoin Moiety: The allantoin portion of the molecule provides well-documented skin-soothing, healing, keratolytic, and anti-irritant properties.[2][3][4] It promotes the proliferation of epithelial cells, enhances the water content of the extracellular matrix, and aids in the desquamation of dead skin cells, which collectively accelerate tissue regeneration and improve skin smoothness.[1][4] A key benefit is that the allantoin component helps to mitigate the potential irritation from the aluminum salt, making the compound suitable for sensitive skin.[2]

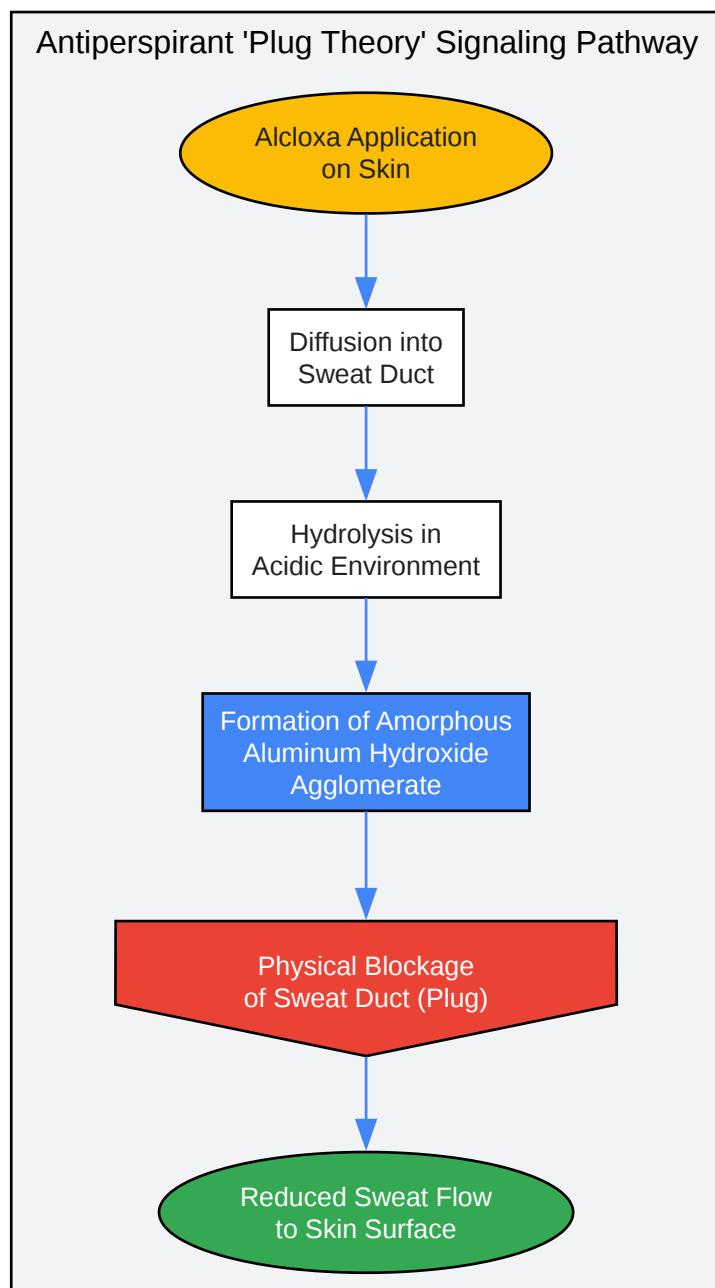


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The dual-action mechanism of Alcloxa.

Antiperspirant Action: The "Plug Theory"

The primary mechanism for **Alcloxa**'s antiperspirant activity is described by the "Plug Theory".[2] Upon application, the aluminum compound hydrolyzes in the acidic environment of the sweat duct. This leads to the formation of an amorphous aluminum hydroxide agglomerate that physically blocks the duct, thereby reducing the flow of sweat to the skin's surface.[2]



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*The 'Plug Theory' of **Alcloxa**'s antiperspirant action.*

Preclinical Data

Antimicrobial Efficacy

Alcloxa has demonstrated bacteriostatic properties, particularly against Gram-positive bacteria.[\[1\]](#)[\[2\]](#)

Table 3: In Vitro Antimicrobial Activity of Alcloxa

Microorganism	Test Method	Concentration	Result
Staphylococcus aureus	Agar Diffusion	0.2%	Bacteriostatic effect; 6 mm inhibition zone[2]
Bacillus subtilis	Not specified	0.2%	Bacteriostatic effect[2]
Proteus vulgaris	Not specified	0.2%	Bacteriostatic effect[2]
Pityrosporum ovale	Agar Diffusion	0.2%	Bacteriostatic effect; 20 mm inhibition zone[2]

Toxicological Profile

Toxicological testing has shown **Alcloxa** to be a safe compound for topical application, characterized as non-sensitizing and non-irritating to the skin.[2][5]

Table 4: Summary of Toxicological Data for Alcloxa

Test	Species	Route	Result
Acute Oral Toxicity (LD50)	Not specified	Oral	> 8000 mg/kg[2]
Acute Dermal Toxicity (LD50)	Rabbit	Dermal (normal & abraded skin)	> 8000 mg/kg[2]
Eye Irritation (Draize method)	Rabbit	Ocular	Mild irritation with a 24% water solution[2]
Skin Irritation/Sensitization	Guinea Pig	Dermal	Non-irritating and non-sensitizing[2]
Primary Skin Irritation	Human	Dermal Patch Test	Non-irritating (10% aqueous solution)[2]

Experimental Protocols

Synthesis of Alcloxa

Objective: To synthesize aluminum chlorhydroxy allantoinate from allantoin and aluminum chlorohydrate.

Methodology:

- Reactant Preparation: Prepare equimolar amounts of allantoin and aluminum chlorohydrate. [\[1\]](#)[\[2\]](#)
- Reaction Setup: Charge a suitable reaction vessel with the reactants.
- Parameter Control: Adjust the reaction mixture to a pH of 4.0-5.0.[\[1\]](#)
- Heating: Heat the mixture to approximately 80°C while stirring.[\[1\]](#)
- Reaction Monitoring: Maintain the controlled temperature and pH for a sufficient duration to allow for the formation of the soluble salt complex.
- Product Isolation: Upon completion, the product can be isolated and purified using standard chemical procedures, such as precipitation and filtration.
- Drying: Dry the final product to yield a fine, white powder.

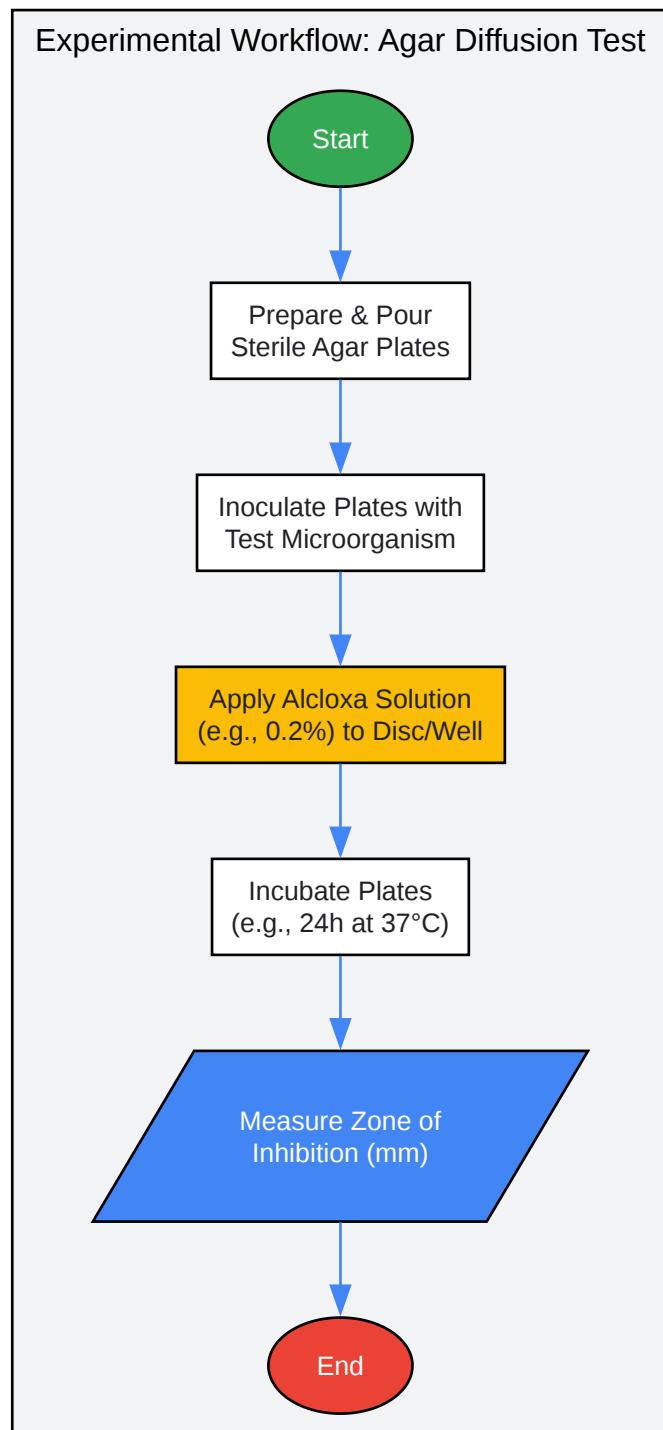
In Vitro Antimicrobial Susceptibility Testing (Agar Diffusion Method)

Objective: To quantify the bacteriostatic efficacy of **Alcloxa** against specific microorganisms.

Methodology:

- Media Preparation: Prepare and sterilize an appropriate agar medium (e.g., Mueller-Hinton agar) and pour it into sterile Petri dishes.
- Inoculation: Prepare a standardized inoculum of the test microorganism (e.g., *Staphylococcus aureus*) and uniformly spread it over the surface of the agar plates.
- Sample Application: Prepare a 0.2% solution of **Alcloxa** in a suitable sterile solvent.[\[2\]](#)
Aseptically apply a defined volume of the **Alcloxa** solution to a sterile paper disc or directly into a well cut into the agar.

- Incubation: Incubate the plates under conditions optimal for the growth of the test microorganism (e.g., 37°C for 24 hours).
- Data Collection: Measure the diameter of the zone of inhibition (in mm) around the disc/well where bacterial growth is absent.[\[2\]](#)



[Click to download full resolution via product page](#)*Workflow for antimicrobial susceptibility testing.*

Primary Skin Irritation Test (Human Patch Test)

Objective: To assess the potential of an **Alcloxa** formulation to cause skin irritation in human subjects.

Methodology:

- Subject Recruitment: Select healthy volunteers with no known skin conditions.
- Test Site Preparation: Cleanse a designated area of the upper back with 70% isopropyl alcohol.[2]
- Patch Preparation: Impregnate a half-inch square of blotting paper with the test material (e.g., 10% aqueous solution of **Alcloxa**).[2]
- Patch Application: Apply the impregnated patch to the cleansed skin site and cover it with an occlusive plaster (e.g., "Elasto-Patch").[2]
- Exposure: Leave the patch in contact with the skin for 48 hours.[2]
- Observation: After 48 hours, remove the patch and immediately observe the test site for any signs of erythema (redness), edema (swelling), or other reactions.
- Scoring: Grade the observed reactions according to a standardized scoring system (e.g., Draize scale).

Applications in Drug and Cosmetic Development

The unique combination of properties makes **Alcloxa** a versatile active ingredient for a wide range of topical products.

Table 5: Recommended Use Levels of **Alcloxa** in Various Formulations

Application	Product Form	Recommended Use Level (%)
Antiperspirants & Deodorants	Creams, sprays, roll-ons, gels, sticks	0.25 - 0.5[2][5]
Anti-Acne Products	Creams, lotions, gels	0.5 - 2.0[2][5]
Shaving Products	Pre-shave, after-shave lotions	0.2 - 0.5[5]
Oral Care Products	Toothpaste, mouthwash	0.1 - 1.0[5]
Foot Products	Powders, creams, gels	0.2 - 0.3[5]
Baby Products (Diaper Rash)	Creams, ointments	0.2 - 2.0[5]
Hemorrhoidal Products	Creams, ointments	0.2 - 2.0[5]

Conclusion

Alcloxa stands out as a well-designed hybrid chemical entity that successfully integrates the distinct functionalities of its constituent parts. By combining the astringent and antimicrobial power of aluminum with the proven soothing and regenerative properties of allantoin, it offers a multi-faceted approach to skin treatment. The compound's favorable toxicological profile and efficacy at low concentrations make it a valuable and safe active ingredient for the formulation of advanced dermatological and personal care products. This technical guide provides a foundational resource for scientists and developers looking to leverage the unique benefits of **Alcloxa** in their research and product development endeavors.

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